

physical and chemical properties of silver thiocyanate

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Compound of Interest

Compound Name: *Silver thiocyanate*

Cat. No.: *B156063*

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Silver Thiocyanate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Silver thiocyanate (AgSCN) is an inorganic compound with a rich history in analytical chemistry and a growing presence in modern materials science.^[1] As a silver salt of thiocyanic acid, this white crystalline powder is recognized for its role as a reagent in halide detection and as a precursor in the synthesis of silver-based nanomaterials.^{[1][2]} Its unique properties, including its limited solubility and photocatalytic potential, have garnered interest across various scientific disciplines, from analytical and electrochemistry to materials science and pharmaceuticals.^{[1][3][4]} This technical guide provides an in-depth overview of the physical and chemical properties of **silver thiocyanate**, complete with experimental protocols and visual representations of key processes to support researchers and drug development professionals in their work.

Physical and Chemical Properties

The fundamental physical and chemical characteristics of **silver thiocyanate** are summarized below.

Identification and General Properties

Property	Value	Reference
IUPAC Name	silver thiocyanate	[2]
CAS Number	1701-93-5	[1]
Molecular Formula	AgSCN	[1]
Molecular Weight	165.95 g/mol	[1]
Appearance	White to off-white crystalline powder	[1]
Odor	Odorless	[2]

Solubility

Solvent	Solubility	Temperature (°C)	Reference
Water	0.14 mg/L	19.96	[2]
Water	0.25 mg/L	21	[2]
Water	6.68 mg/L	100	[2]
Ethanol	Insoluble	-	[2]
Acetone	Insoluble	-	[2]
Acids (dilute)	Insoluble (reacts with concentrated acids)	-	[2]
Methanol	0.0022 mg/kg	-	[2]
Aqueous Ammonia	Soluble	-	
Aqueous Nitrates	Soluble	-	[2]
3N Silver Nitrate	43.2 mg/L	25.2	[2]
Liquid Sulfur Dioxide	14 mg/kg	0	[2]
Solubility Product (K _{sp})	1.03×10^{-12}	-	[2]

Thermal and Crystalline Properties

Property	Value	Reference
Melting Point	Decomposes at 170 °C (443 K)	[2]
Crystal Structure	Monoclinic	[2]
Space Group	C2/c	[2]
Lattice Constants	$a = 8.792(5) \text{ \AA}$, $b = 7.998(5) \text{ \AA}$, $c = 8.207(5) \text{ \AA}$, $\beta = 93.75(1)^\circ$	[2]
Magnetic Susceptibility (χ)	$-6.18 \times 10^{-5} \text{ cm}^3/\text{mol}$	[2]

Experimental Protocols

Detailed methodologies for the synthesis and characterization of **silver thiocyanate** are provided below.

Synthesis of Silver Thiocyanate via Precipitation

This protocol describes the synthesis of **silver thiocyanate** through a simple precipitation reaction between silver nitrate and potassium thiocyanate.

Materials:

- Silver nitrate (AgNO_3)
- Potassium thiocyanate (KSCN)
- Distilled water
- Beakers
- Magnetic stirrer and stir bar
- Buchner funnel and filter paper
- Drying oven

Procedure:

- Prepare Reactant Solutions:
 - Dissolve a calculated amount of silver nitrate in a volume of distilled water to create a solution of known concentration (e.g., 0.1 M).
 - In a separate beaker, dissolve an equimolar amount of potassium thiocyanate in the same volume of distilled water to create a solution of the same concentration.
- Precipitation:
 - Place the silver nitrate solution on a magnetic stirrer and begin stirring.
 - Slowly add the potassium thiocyanate solution dropwise to the silver nitrate solution. A white precipitate of **silver thiocyanate** will form immediately.
 - Continue stirring for 30 minutes to ensure the reaction goes to completion.
- Isolation and Purification:
 - Collect the white precipitate by vacuum filtration using a Buchner funnel and filter paper.
 - Wash the precipitate several times with distilled water to remove any unreacted ions.
 - Wash the precipitate with ethanol to aid in drying.
- Drying:
 - Transfer the filtered solid to a watch glass and dry in an oven at a temperature below its decomposition point (e.g., 80-100 °C) until a constant weight is achieved.
 - Store the dried **silver thiocyanate** powder in a dark, dry place.

Characterization Techniques

XRD is used to confirm the crystalline structure of the synthesized **silver thiocyanate**.

Sample Preparation:

- A small amount of the dried **silver thiocyanate** powder is finely ground using a mortar and pestle.
- The powdered sample is then mounted onto a sample holder.

Instrument Parameters (Typical):

- Radiation: Cu K α ($\lambda = 1.5406 \text{ \AA}$)
- Scan Range (2θ): 10-80°
- Scan Speed: 2°/min
- The resulting diffraction pattern can be compared with standard diffraction data for **silver thiocyanate** (JCPDS cards) to confirm its phase and purity.

Vibrational spectroscopy is employed to identify the functional groups and bonding within the **silver thiocyanate** molecule.

Sample Preparation:

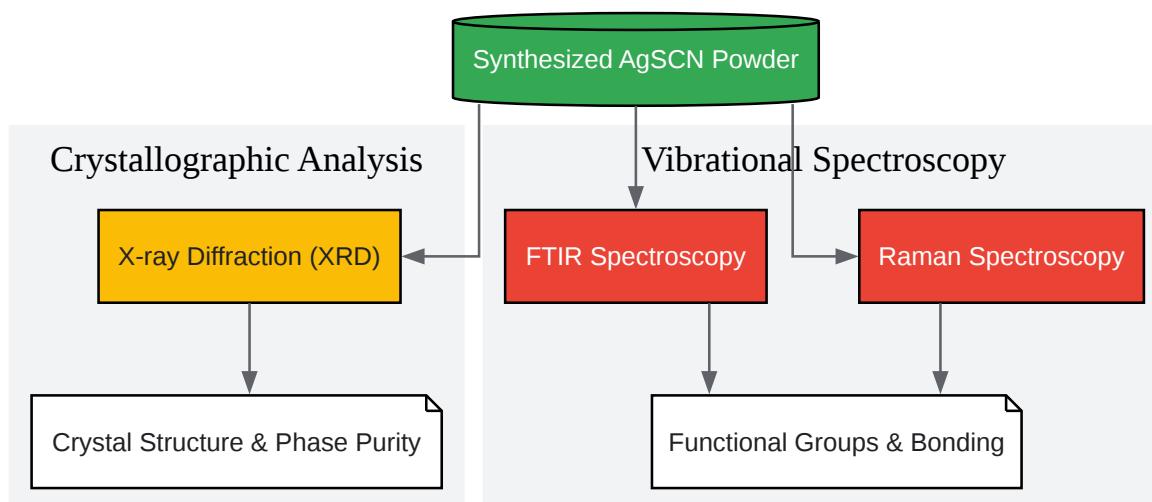
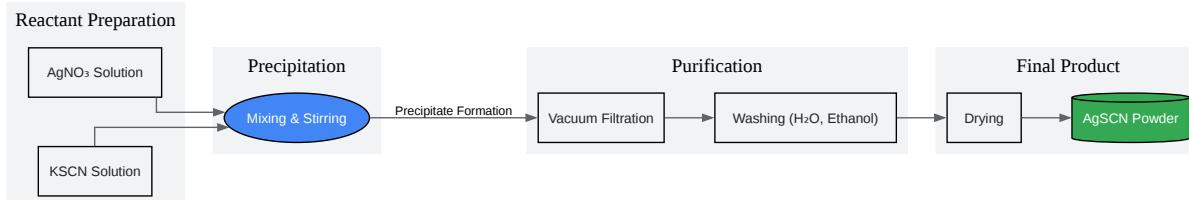
- For FTIR, a small amount of the sample is mixed with potassium bromide (KBr) and pressed into a pellet. Alternatively, a paraffin oil mull can be prepared.[\[5\]](#)
- For Raman spectroscopy, the powdered sample can be analyzed directly.

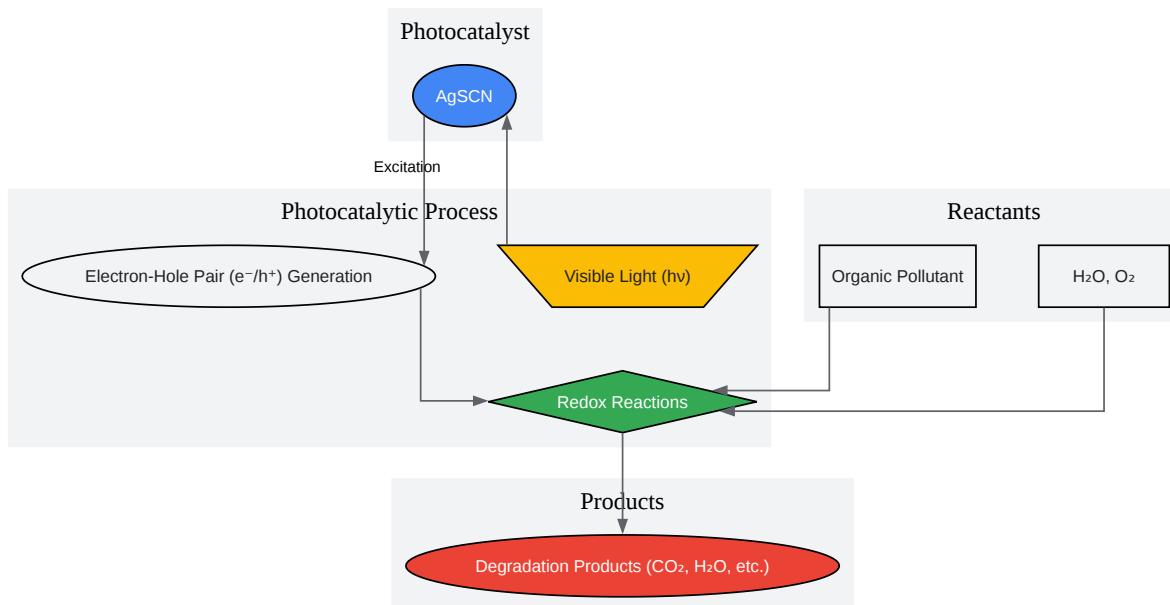
Key Vibrational Modes and Their Approximate Wavenumbers:

Vibrational Mode	IR (cm $^{-1}$)	Raman (cm $^{-1}$)	Reference
C≡N stretch	~2160	~2140	[5] [6]
C-S stretch	~735	~735	[6]
N=C=S bend	~450	~450	[6]
Ag-S stretch	-	~210	[6]

Visualizing Key Processes

The following diagrams illustrate important experimental and mechanistic pathways involving **silver thiocyanate**.





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